

The Chemical Landscape of Acetaminophen Sulfate: A Technical Guide

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Compound of Interest

Compound Name: Acetaminophen sulfate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, metabolic fate, and analytical considerations of **acetaminophen sulfate**, a major metabolite of the widely used analgesic and antipyretic drug, acetaminophen. This document is intended to serve as a resource for researchers, scientists, and professionals involved in drug development and metabolism studies.

Chemical Structure and Identification

Acetaminophen sulfate, also known as paracetamol sulfate, is the product of the phase II metabolic sulfation of acetaminophen. The addition of a sulfooxy group to the hydroxyl moiety of acetaminophen significantly increases its water solubility, facilitating its renal excretion.

Key chemical identifiers for **acetaminophen sulfate** are summarized in the table below.

Identifier	Value
Molecular Formula	C ₈ H ₉ NO ₅ S
IUPAC Name	(4-acetamidophenyl) hydrogen sulfate
CAS Number	10066-90-7
PubChem CID	83939
Canonical SMILES	CC(=O)NC1=CC=C(C=C1)OS(=O)(=O)O[1][2]
InChI	InChI=1S/C8H9NO5S/c1-6(10)9-7-2-4-8(5-3-7)14-15(11,12)13/h2-5H,1H3,(H,9,10)(H,11,12,13)[2]
InChIKey	IGTYILLPRJOVFY-UHFFFAOYSA-N[2]
Molecular Weight	231.23 g/mol

Below is a 2D representation of the chemical structure of **acetaminophen sulfate**, generated using the DOT language.

Caption: 2D Chemical Structure of **Acetaminophen Sulfate**.

Metabolic Pathway: The Role of Sulfation

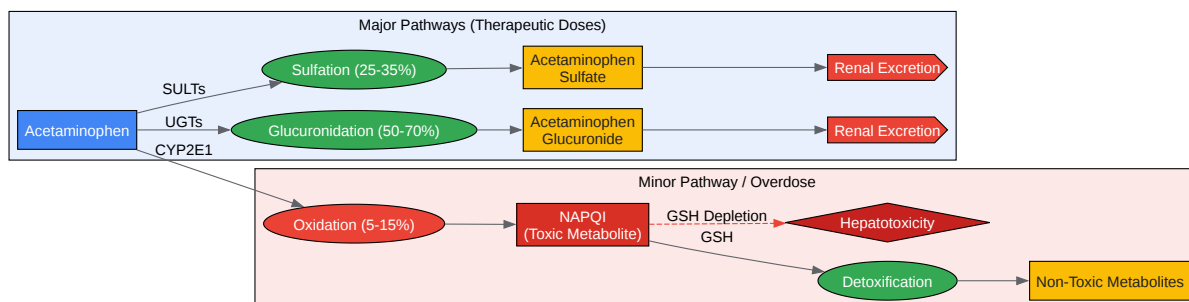
Acetaminophen is primarily metabolized in the liver through three main pathways: glucuronidation, sulfation, and oxidation.[3][4][5] At therapeutic doses, glucuronidation and sulfation account for the majority of acetaminophen's elimination.

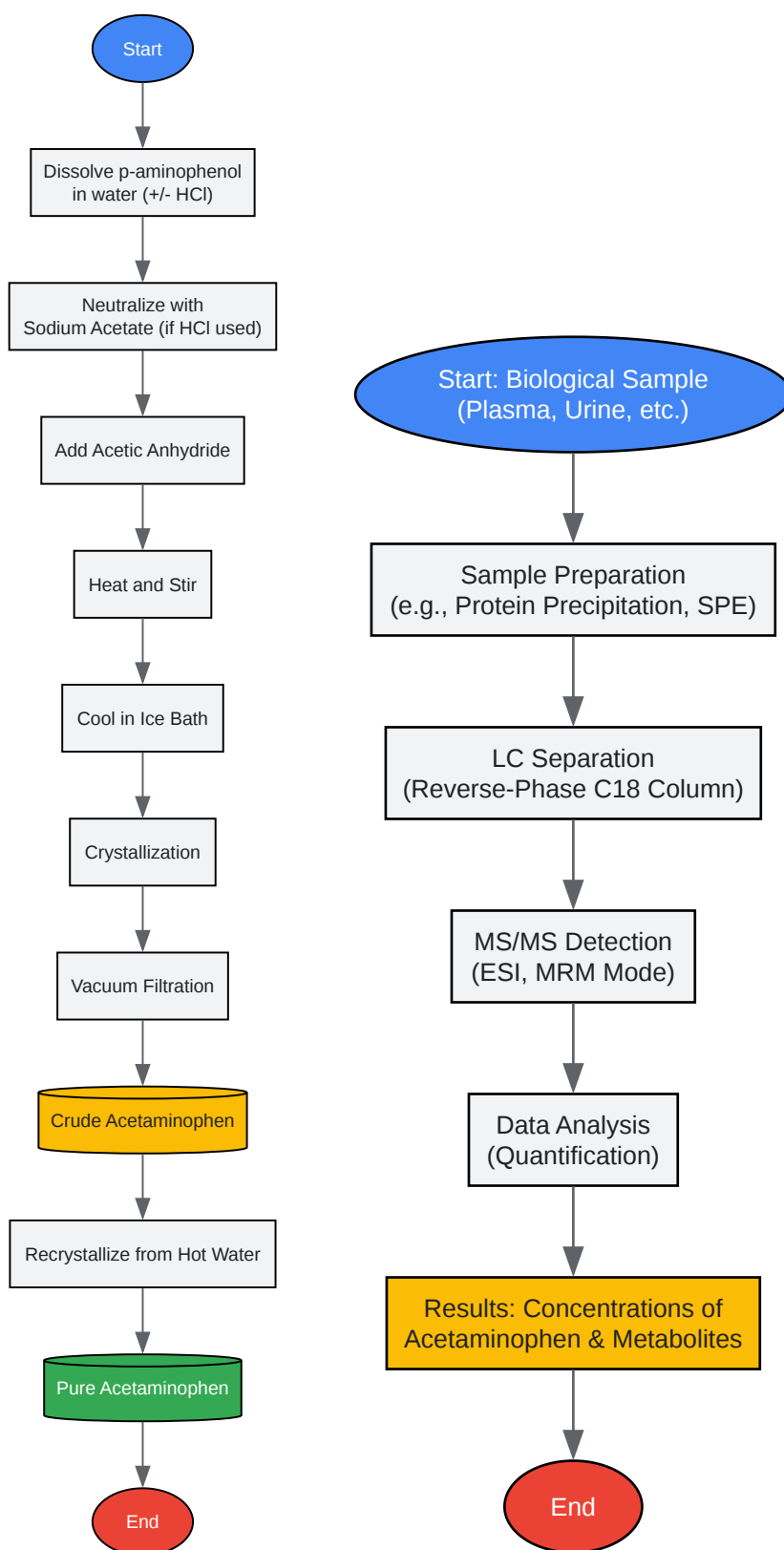
- **Glucuronidation:** This is the primary metabolic route, accounting for approximately 50-70% of a therapeutic dose.[5]
- **Sulfation:** This pathway metabolizes about 25-35% of a therapeutic dose of acetaminophen.[5]
- **Oxidation:** A minor but critical pathway (5-15%) is oxidation by cytochrome P450 enzymes (primarily CYP2E1), which produces the toxic metabolite N-acetyl-p-benzoquinone imine (NAPQI).[5] Under normal conditions, NAPQI is detoxified by conjugation with glutathione.

However, in cases of acetaminophen overdose, the glucuronidation and sulfation pathways become saturated, leading to increased formation of NAPQI, depletion of glutathione stores, and subsequent liver damage.

The sulfation of acetaminophen is catalyzed by a family of cytosolic enzymes known as sulfotransferases (SULTs). The primary SULTs involved in this biotransformation in humans are SULT1A1, SULT1A3, and SULT1C4.^{[6][7]} These enzymes transfer a sulfo group from the universal sulfate donor, 3'-phosphoadenosine-5'-phosphosulfate (PAPS), to the hydroxyl group of acetaminophen.

The following diagram illustrates the major metabolic pathways of acetaminophen.





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